

Technical Guide: Safety and Handling of Benzyl Hexyl Ether

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Compound of Interest

Compound Name: Benzyl hexyl ether

Cat. No.: B11962857

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **benzyl hexyl ether** (CAS No. 61103-84-2). The following sections detail the physical and chemical properties, known hazards, handling and storage procedures, emergency response, and the methodologies used to determine key safety data.

Chemical and Physical Properties

This table summarizes the key physical and chemical properties of **benzyl hexyl ether**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₂₀ O	--INVALID-LINK--
Molecular Weight	192.30 g/mol	--INVALID-LINK--
CAS Number	61103-84-2	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Boiling Point (estimated)	262 °C	--INVALID-LINK--
Flash Point (estimated)	105.18 °C	--INVALID-LINK--
Vapor Pressure (estimated)	0.0087 hPa @ 20°C; 0.0144 hPa @ 25°C	--INVALID-LINK--
Solubility in Water	0.09 g/L @ 25°C	--INVALID-LINK--
LogP (XLogP3-AA)	3.9	--INVALID-LINK--

Hazard Identification and GHS Classification

Benzyl hexyl ether is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its environmental impact.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Hazardous to the aquatic environment, acute hazard	Acute 1	Warning	H400: Very toxic to aquatic life	
Hazardous to the aquatic environment, long-term hazard	Chronic 1	Warning	H410: Very toxic to aquatic life with long lasting effects	

Note: Specific quantitative toxicity data such as LD50 (oral, dermal) and LC50 (inhalation) for **benzyl hexyl ether** are not readily available in the public domain. In the absence of this data, it is prudent to handle this chemical with care, assuming it may have potential health effects similar to other ethers. Avoid direct contact, inhalation, and ingestion.

Experimental Protocols for Safety Data Determination

The following are descriptions of the standardized methodologies used to determine key safety and toxicity data. While the specific results for **benzyl hexyl ether** are not available, these protocols outline how such data would be generated.

Acute Oral Toxicity (OECD 420, 423, 425)

The assessment of acute oral toxicity is typically conducted using one of the following OECD guidelines:

- **OECD 420: Fixed Dose Procedure:** This method involves administering the substance at one of four fixed dose levels (5, 50, 300, and 2000 mg/kg body weight) to a small number of animals of a single sex (usually female rats). The procedure is a stepwise process where the outcome of dosing at one level determines the next step. The aim is to identify a dose that causes clear signs of toxicity but no mortality.
- **OECD 423: Acute Toxic Class Method:** This is another stepwise procedure using a small number of animals per step. The substance is administered at one of three defined starting doses. The presence or absence of mortality in the first step determines the subsequent dosing strategy. This method allows for the classification of the substance into a GHS toxicity category.
- **OECD 425: Up-and-Down Procedure:** This method is the most statistically rigorous of the three and allows for the determination of an LD50 value with a confidence interval. A single animal is dosed at a time, and the dose for the next animal is adjusted up or down depending on the outcome for the previous animal.

Acute Dermal Toxicity (OECD 402)

This guideline is used to assess the adverse effects of a substance following a single, uninterrupted 24-hour dermal application.

- The test substance is applied uniformly to a shaved area of the skin of a small group of animals (typically rats or rabbits).
- The treated area is covered with a porous gauze dressing.
- Observations for signs of toxicity and mortality are made for at least 14 days.
- This method can be used as a limit test at a high dose level (e.g., 2000 mg/kg) to demonstrate low toxicity or in a full study with multiple dose groups to determine an LD50 value.

Acute Inhalation Toxicity (OECD 403, 436)

These guidelines are used to determine the toxicity of a substance when inhaled.

- OECD 403: This is the conventional method where groups of animals are exposed to the test substance at several concentration levels for a defined period (usually 4 hours). The main endpoint is mortality, which allows for the calculation of an LC50 value.
- OECD 436 (Acute Toxic Class Method): Similar to the oral toxic class method, this is a stepwise procedure using a small number of animals per step at fixed concentrations. It is used for hazard classification rather than determining a precise LC50.

Flash Point Determination

The flash point is determined using either a closed-cup or open-cup method.

- Closed-Cup Methods (e.g., Pensky-Martens, Cleveland Closed Cup): The substance is heated in a closed vessel, and a small flame is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite.
- Open-Cup Methods (e.g., Cleveland Open Cup): The substance is heated in an open cup, and a flame is passed over the surface. The flash point is the temperature at which the vapors ignite.

Handling and Storage

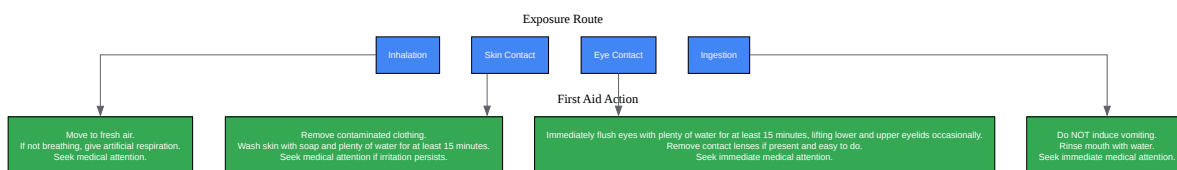
Proper handling and storage procedures are critical to ensure the safety of laboratory personnel.

- Ventilation: Use **benzyl hexyl ether** in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
 - Body Protection: Wear a lab coat and closed-toe shoes.
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

The following diagram outlines the first aid procedures for different routes of exposure.

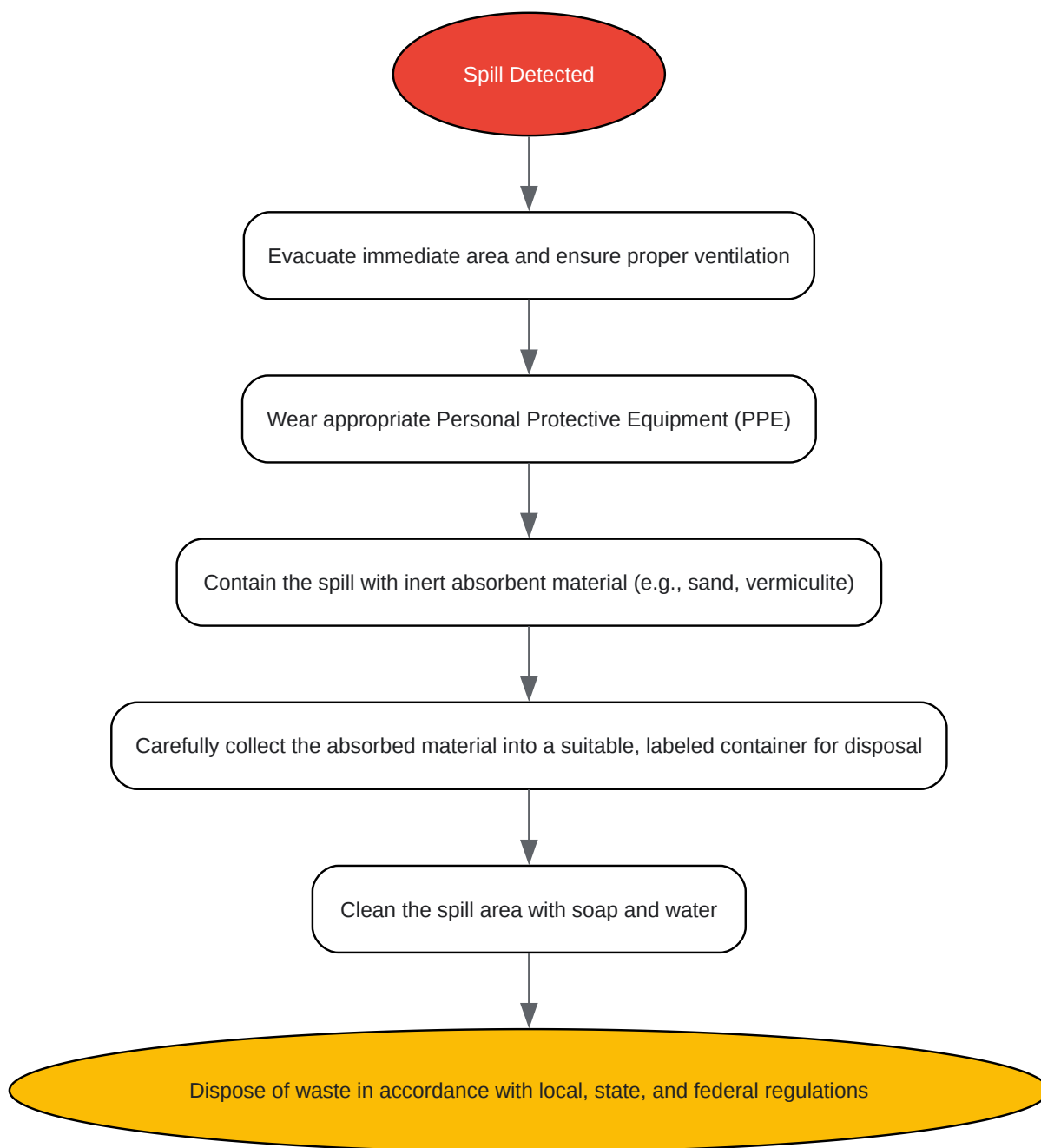


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First Aid Procedures for **Benzyl Hexyl Ether** Exposure

Spill Response

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.



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Logical Workflow for Handling a **Benzyl Hexyl Ether** Spill

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Combustion may produce carbon monoxide and carbon dioxide.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Carbon oxides (CO, CO₂) may be formed during combustion.

Disclaimer: This document is intended as a guide and should not be considered a substitute for a comprehensive safety data sheet (SDS) provided by the manufacturer. Always consult the SDS for the most current and detailed safety information before handling any chemical.

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